

A Technical Guide to 2-Iodo-L-phenylalanine: Synthesis, Applications, and Biological Implications

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Compound of Interest

Compound Name: *2-Iodo-L-phenylalanine*

Cat. No.: *B556763*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Iodo-L-phenylalanine, a non-proteinogenic amino acid, has emerged as a valuable tool in biomedical research and drug development. Its unique physicochemical properties, conferred by the iodine substitution on the phenyl ring, enable a range of applications from peptide and protein engineering to advanced medical imaging and targeted radionuclide therapy. This technical guide provides a comprehensive overview of **2-Iodo-L-phenylalanine**, detailing its chemical identity, synthesis, experimental applications, and potential biological significance.

Chemical Identity and Properties

IUPAC Name: (2S)-2-amino-3-(2-iodophenyl)propanoic acid[1]

CAS Number: 167817-55-2[1]

This section summarizes the key chemical and physical properties of **2-Iodo-L-phenylalanine**, providing a foundational understanding for its handling and application in experimental settings.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ INO ₂	[1][2]
Molecular Weight	291.1 g/mol	[2]
Appearance	Off-white powder	[2]
Purity	≥ 98% (HPLC)	[2]
Melting Point	> 198 °C (dec.)	[2]
Optical Rotation	[a]D ²⁵ = +30 ± 1° (C=1 in 0.1N NaOH)	[2]
Storage Conditions	0-8°C	[2]

Synthesis and Radiolabeling

The synthesis of **2-Iodo-L-phenylalanine** and its radiolabeled counterparts is crucial for its various applications. A common method for both "cold" synthesis and radioiodination is the copper(I)-assisted nucleophilic halogen exchange reaction, starting from 2-Bromo-L-phenylalanine.

Synthesis of 2-Iodo-L-phenylalanine

An optimized protocol for the synthesis of **2-Iodo-L-phenylalanine** from 2-Bromo-L-phenylalanine using a Cu¹⁺-assisted nucleophilic exchange reaction has been reported to achieve yields consistently above 74%.[\[1\]](#)

Experimental Protocol: Cu¹⁺-Assisted Synthesis

- Starting Material: 2-Bromo-L-phenylalanine
- Key Reagents: Sodium Iodide (NaI), Copper(I) Sulfate (CuSO₄), Stannous Sulfate (SnSO₄), Citric Acid (C₆H₈O₇), and Salicylic Acid (C₇H₆O₄).[\[1\]](#)
- Optimized Reaction Conditions:
 - Temperature: 180°C[\[1\]](#)

- Reaction Time: 24 hours.[\[1\]](#)
- Reagent Concentrations: 61 mM 2-bromo-L-phenylalanine, 485 mM NaI, 10 mM CuSO₄, 90 mM SnSO₄, 90 mM C₆H₈O₇, and 100 mM C₇H₆O₄.[\[1\]](#)
- Purification: The product can be purified using reverse-phase high-performance liquid chromatography (RP-HPLC).[\[3\]](#)
- Quality Control: Structure confirmation and purity are assessed by ¹H-NMR, mass spectrometry, and both reverse-phase and chiral HPLC to ensure no racemization has occurred.[\[1\]](#)

Radioiodination for Imaging Applications

For applications in Single-Photon Emission Computed Tomography (SPECT), **2-Iodo-L-phenylalanine** is labeled with iodine radioisotopes such as ¹²³I or ¹²⁵I. This is typically achieved through a copper(I)-assisted isotopic exchange reaction.

Experimental Protocol: Radioiodination

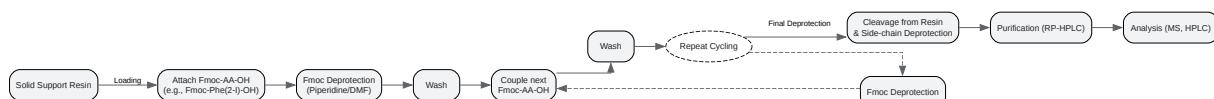
- Precursor: **2-Iodo-L-phenylalanine**
- Radioisotope: No-carrier-added Na¹²³I or Na¹²⁵I.[\[1\]](#)
- Method: Cu¹⁺-assisted isotopic exchange reaction performed under acidic and reducing conditions.[\[1\]](#)[\[2\]](#)
- Post-labeling Processing: The reaction mixture is made isotonic, the pH is adjusted, and free radioiodide is removed by filtration, for instance, through an Ag-membrane.[\[1\]](#)[\[2\]](#)
- Quality Control: Radiochemical purity is determined by RP-HPLC, and is typically greater than 99%.[\[1\]](#)[\[2\]](#)

Applications in Research and Development Peptide Synthesis and Protein Engineering

2-Iodo-L-phenylalanine serves as a valuable building block in solid-phase peptide synthesis (SPPS) to introduce a heavy atom at a specific position within a peptide sequence. The

commercially available Boc-2-iodo-phenylalanine can be incorporated into peptides using standard SPPS protocols.^[4] This allows for the study of protein structure and function, and the iodine can act as a handle for further chemical modifications.^[4]

Experimental Workflow: Solid-Phase Peptide Synthesis (SPPS)



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Caption: General workflow for solid-phase peptide synthesis incorporating **2-Iodo-L-phenylalanine**.

Tumor Imaging and Radionuclide Therapy

Radiolabeled **2-Iodo-L-phenylalanine** is a promising tracer for cancer diagnosis using SPECT imaging.^{[1][5]} Tumors often exhibit increased amino acid metabolism, and **2-Iodo-L-phenylalanine** is transported into cancer cells, primarily by the L-type amino acid transporter 1 (LAT1), which is overexpressed in many types of cancer.^{[6][7][8]} The D-isomer, 2-Iodo-D-phenylalanine, has also shown high and specific tumor uptake with the advantage of faster clearance from the blood, potentially leading to a lower radiation dose to healthy tissues.^{[2][5]}

Studies have demonstrated the biodistribution of radioiodinated 2-Iodo-phenylalanine in various tumor models, showing high tumor-to-background ratios.^[7] Furthermore, the therapeutic potential of p-[¹³¹I]-Iodo-L-phenylalanine, a structural isomer, has been explored for systemic radionuclide therapy, particularly for gliomas.^[9]

Quantitative Biodistribution Data of ¹²⁵I-2-Iodo-D-phenylalanine in R1M Tumor-Bearing Mice (% Injected Dose per Gram)

Organ/Tissue	2 min	30 min	60 min	120 min
Blood	2.8 ± 0.5	1.3 ± 0.2	0.9 ± 0.1	0.6 ± 0.1
Tumor	2.5 ± 0.6	3.9 ± 1.2	3.5 ± 0.9	2.8 ± 0.7
Muscle	1.5 ± 0.3	1.1 ± 0.2	0.8 ± 0.1	0.5 ± 0.1
Liver	2.1 ± 0.4	1.5 ± 0.3	1.2 ± 0.2	0.9 ± 0.2
Kidneys	10.5 ± 2.1	8.9 ± 1.8	6.5 ± 1.3	4.5 ± 0.9

Data adapted from *in vivo* studies.^[2]

Neuroscience Research

Halogenated derivatives of L-phenylalanine have been investigated for their neuroprotective effects.^[10] These compounds can modulate excitatory glutamatergic synaptic transmission, suggesting a potential therapeutic role in conditions characterized by glutamate receptor overactivation, such as stroke.^[10]

Biological Effects and Signaling Pathways

While direct signaling pathways initiated by **2-Iodo-L-phenylalanine** are not extensively characterized, its structural similarity to L-phenylalanine suggests it can interact with pathways regulated by this essential amino acid.

Amino Acid Transport

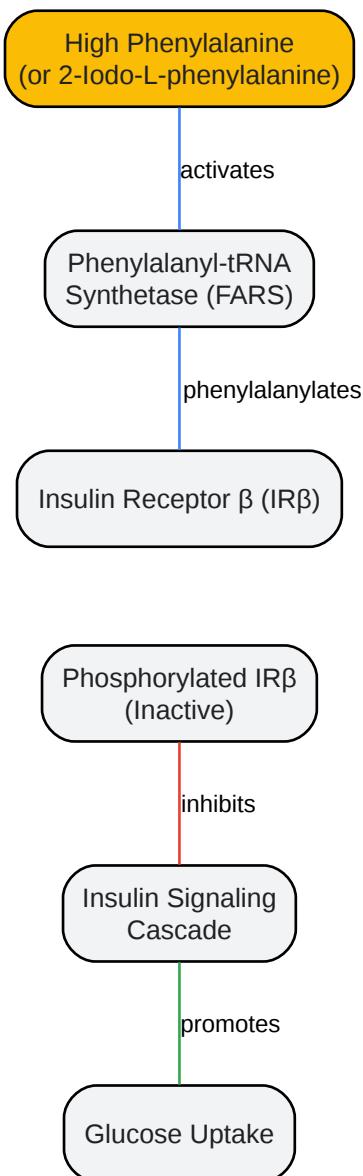
As an analog of L-phenylalanine, **2-Iodo-L-phenylalanine** is a substrate for amino acid transporters. Studies have shown that it has a high affinity for the L-type amino acid transporter 1 (LAT1).^[8] This transporter is crucial for the uptake of large neutral amino acids into cells and is particularly overexpressed in the blood-brain barrier and various cancer cells, explaining the utility of radiolabeled **2-Iodo-L-phenylalanine** in brain tumor imaging.^{[8][9]}

Potential Impact on Phenylalanine-Regulated Pathways

High concentrations of phenylalanine are known to affect cellular signaling. For instance, phenylalanine can impair insulin signaling by modifying the insulin receptor beta subunit, leading to reduced glucose uptake.[11][12] It is plausible that **2-Iodo-L-phenylalanine**, as a competitive substrate for phenylalanine transporters and enzymes, could modulate such pathways.

Furthermore, L-phenylalanine can influence the release of gut hormones and affect glucose tolerance through the calcium-sensing receptor (CaSR).[13] It can also regulate the TOR signaling pathway, which is central to cell growth and metabolism.[14] The introduction of an iodinated analog could potentially perturb these signaling cascades.

Logical Relationship: Phenylalanine and Insulin Signaling

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Caption: Postulated impact of **2-Iodo-L-phenylalanine** on insulin signaling, based on known effects of phenylalanine.

Conclusion

2-Iodo-L-phenylalanine is a versatile synthetic amino acid with significant potential in various fields of biomedical research. Its utility as a tool for peptide synthesis, a tracer for oncological imaging, and a potential therapeutic agent underscores its importance. Further research into the direct biological effects and interactions of **2-Iodo-L-phenylalanine** with cellular signaling

pathways will undoubtedly uncover new applications and enhance our understanding of its role in complex biological systems. This guide provides a solid foundation for researchers and drug development professionals to explore the expanding applications of this unique molecule.

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